

In-depth Technical Guide: CCTH-methylpropionamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *S-23;S23;CCTH-methylpropionamide*

Cat. No.: *B1680387*

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Following a comprehensive review of available scientific literature, it has been determined that there is no publicly available information regarding a chemical compound specifically named "CCTH-methylpropionamide." Searches for its chemical structure, synthesis, mechanism of action, biological activity, and associated signaling pathways have not yielded any relevant results.

Therefore, it is not possible to provide an in-depth technical guide, summarize quantitative data, detail experimental protocols, or create visualizations for signaling pathways related to "CCTH-methylpropionamide" as the compound does not appear to be a documented entity in the scientific domain at this time.

For researchers, scientists, and drug development professionals interested in propionamide derivatives, further investigation into compounds with similar structural motifs may be beneficial. For instance, the synthesis and biological activity of various aryl propionamides have been explored in the context of selective androgen receptor modulators (SARMs).[1] These studies often involve detailed synthetic procedures and characterization data.

Understanding the signaling pathways relevant to the intended therapeutic area is also crucial. For example, research into muscle mass regulation involves complex signaling cascades. Key pathways include those mediated by mTOR, which integrates metabolic, hormonal, and mechanical signals to control cell growth.[2] Additionally, the androgen receptor (AR) signaling pathway is a primary focus in the development of therapies for conditions like prostate cancer.

[3] Natural products have been investigated for their ability to modulate AR signaling through various mechanisms, including the inhibition of testosterone production and direct antagonism of the receptor.[3]

Should "CCTH-methylpropionamide" be a novel or internal compound name, access to internal documentation or further specifying its chemical class or biological target would be necessary to provide the requested technical information. Without such details, a comprehensive guide cannot be constructed.

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References

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- To cite this document: BenchChem. [In-depth Technical Guide: CCTH-methylpropionamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680387#ccth-methylpropionamide-chemical-structure]

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